

# Application Notes and Protocols for Dichlormid with Acetochlor Herbicides

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## Compound of Interest

Compound Name: *Dichlormid*

Cat. No.: *B166021*

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These notes provide a comprehensive protocol for the application of the herbicide safener **Dichlormid** in conjunction with the chloroacetamide herbicide acetochlor. The information is intended for controlled research and development applications.

## Introduction

Acetochlor is a selective, pre-emergence herbicide effective against annual grasses and certain broadleaf weeds.<sup>[1]</sup> However, at higher concentrations or under certain environmental conditions, it can cause phytotoxicity to crops like maize (corn).<sup>[2]</sup> **Dichlormid** is a herbicide safener from the dichloroacetamide class that is co-applied with acetochlor to protect the crop from injury without compromising weed control efficacy.<sup>[3][4]</sup>

**Mechanism of Action:** **Dichlormid** works by selectively enhancing the metabolism of acetochlor within the crop plant.<sup>[3]</sup> It induces the expression of glutathione S-transferase (GST) enzymes, which catalyze the conjugation of acetochlor with the endogenous tripeptide glutathione.<sup>[3][5]</sup> This conjugation process detoxifies the herbicide, rendering it non-phytotoxic to the crop.<sup>[3]</sup> Weeds generally have lower levels of these GST enzymes or different isozymes that are less effective at metabolizing acetochlor, leading to their selective elimination.

## Materials and Formulations

Commercial formulations typically contain both acetochlor and **Dichlormid** in an emulsifiable concentrate (EC). The ratio of active ingredients can vary.

Table 1: Example Formulations of Acetochlor and **Dichlormid**

Acetochlor Concentration	Dichlormid Concentration	Formulation Type	Reference
700 g/L	87 g/L	Emulsifiable Concentrate (EC)	[5][6]
768 g/L	128 g/L	Emulsifiable Concentrate (EC)	[7][8]
500-900 g/L	100 g/L	Emulsifiable Concentrate (EC)	[9]
43.4% (w/w)	Not specified, included as safener	Emulsifiable Concentrate (EC) with Atrazine (16.3%)	[10]

## Application Protocol

This protocol is a general guideline. Researchers must adapt it based on specific experimental designs, environmental conditions, soil types, and target weed species.

## Timing of Application

- Pre-emergence: The most common application timing is after planting but before the emergence of the crop and weeds.[2] Application should occur preferably within 2-5 days after planting.[5][6]
- Early Preplant: Application can be made up to 45 days before planting, particularly on medium and fine-textured soils.[11] Split applications are also possible, with a portion applied 30-45 days before planting and the remainder at planting.[11]
- Early Post-emergence: Application is possible on corn up to 11 inches tall, but it must be done before weed seedlings emerge or in a tank mix with a herbicide that controls emerged weeds.[10]

## Application Rates

The application rate is dependent on soil texture, organic matter content, and the severity of weed infestation.[\[1\]](#)[\[11\]](#)

Table 2: Recommended Broadcast Application Rates (Example Product)

<b>Soil Texture</b>	<b>Broadcast Rate per Acre (Pints)*</b>	<b>Broadcast Rate per Hectare (Liters)**</b>
Coarse	1.50 – 2.00	~1.75 - 2.34
Medium	2.25 – 2.75	~2.63 - 3.21
Fine	2.75 – 3.00	~3.21 - 3.50

\*Based on a product like Surpass NXT. Use the higher end of the rate range for areas with heavy weed infestation.[\[11\]](#) \*\*Conversion based on 1 US pint ≈ 0.473 liters and 1 acre ≈ 0.405 hectares.

Note: The maximum annual application rate for acetochlor must not exceed 3.0 pounds of active ingredient per acre.[\[11\]](#)

## Mixing Instructions

- Safety First: Before handling the chemicals, put on the required Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, a long-sleeved shirt, long pants, and chemical-resistant footwear.[\[1\]](#)[\[5\]](#)
- Tank Preparation: Ensure the spray tank is clean and free of any residues from previous applications.
- Filling: Fill the spray tank to one-third to one-half of the required volume with clean water.[\[5\]](#)[\[12\]](#)
- Agitation: Start the mechanical or hydraulic agitation system and maintain it throughout the mixing and spraying process.

- Adding Formulation: Add the required volume of the acetochlor-**Dichlormid** formulation to the tank.[5]
- Complete Filling: Continue agitation while adding the remaining water to the spray tank to reach the final desired volume.[5]
- Compatibility Test: If tank-mixing with other pesticides or liquid fertilizers, perform a compatibility test in a small jar before mixing in the main tank.[5][11]

## Application Procedure

- Equipment: Use a calibrated ground sprayer with a boom and flat-fan nozzles designed for uniform herbicide application.[5] Ensure screens are 50-mesh or coarser.[11]
- Spray Volume: Apply in a minimum of 10 gallons of water per acre (approximately 93.5 L/ha) for ground applications.[5][11] A typical volume is at least 200 L of water per hectare.[5]
- Pressure: Operate the sprayer at a low pressure (15 to 40 psi) to produce a large droplet size and minimize spray drift.[11]
- Environmental Conditions: Do not apply when wind speed exceeds 15 mph or during temperature inversions.[11] Application requires subsequent rainfall or irrigation of at least 15-25 mm to move the herbicide into the weed germination zone.[5][6]

## Experimental Protocols

### Phytotoxicity and Efficacy Trial

This protocol is based on the European and Mediterranean Plant Protection Organization (EPPO) standard methods for evaluating herbicide performance.[7][8]

- Experimental Design: Use a Randomized Complete Block Design (RCBD) with at least three replications.[13]
- Plot Size: Establish plots of a suitable size (e.g., 3 x 3 meters) for treatment application and assessment.[13]
- Treatments:

- Efficacy Treatment 1: Acetochlor + **Dichlormid** at a standard rate (e.g., 2.0 L/ha).[7][8]
- Efficacy Treatment 2: Acetochlor + **Dichlormid** at a higher rate (e.g., 2.5 L/ha).[7][8]
- Phytotoxicity Treatment: Acetochlor + **Dichlormid** at a double rate (e.g., 5.0 L/ha).[7][8]
- Reference Treatment: A standard, registered herbicide for comparison.
- Controls: Include both a weed-free (hand-weeded) control and a weedy (untreated) check. [13]
- Application: Apply treatments according to the protocol described in Section 3.
- Data Collection:
  - Phytotoxicity: Visually assess crop injury at 7, 14, and 28 days after treatment (DAT) using a 0-100% scale, where 0 = no injury and 100 = crop death.
  - Weed Control Efficacy: Assess weed density and biomass by species at 30 and 60 DAT. Collect weed samples from a defined quadrat within each plot, count, dry, and weigh them. Calculate Weed Control Efficiency (WCE).
  - Crop Yield: At maturity, harvest the crop from the central rows of each plot to determine grain yield.[13]
- Statistical Analysis: Analyze data using Analysis of Variance (ANOVA) and a suitable mean separation test (e.g., Tukey's HSD) to determine significant differences between treatments.

Table 3: Efficacy of Acetochlor with **Dichlormid** on Various Weed Species

Weed Species	Scientific Name	Control Level	Reference
Barnyardgrass	<i>Echinochloa crus-galli</i>	High Efficacy	<a href="#">[7]</a> <a href="#">[8]</a>
Yellow Foxtail	<i>Setaria glauca</i>	High Efficacy	<a href="#">[7]</a> <a href="#">[8]</a>
Johnsongrass (from seed)	<i>Sorghum halepense</i>	High Efficacy	<a href="#">[7]</a> <a href="#">[8]</a>
Black-bindweed	<i>Bilderdykia convolvulus</i>	High Efficacy	<a href="#">[7]</a> <a href="#">[8]</a>
Many-seeded Goosefoot	<i>Chenopodium polyspermum</i>	High Efficacy	<a href="#">[7]</a> <a href="#">[8]</a>
Jimsonweed	<i>Datura stramonium</i>	High Efficacy	<a href="#">[7]</a> <a href="#">[8]</a>
Black Nightshade	<i>Solanum nigrum</i>	High Efficacy	<a href="#">[7]</a> <a href="#">[8]</a>
Annual Woundwort	<i>Stachys annua</i>	High Efficacy	<a href="#">[7]</a> <a href="#">[8]</a>

## Glutathione S-Transferase (GST) Activity Assay

This assay quantifies the induction of GST enzymes by **Dichlormid** in crop tissue.[\[3\]](#)

- Plant Material: Grow crop seedlings (e.g., maize) in a controlled environment. Treat one group with a sub-lethal dose of **Dichlormid** and another with a control solution.
- Protein Extraction: Harvest shoot or root tissue after a set time (e.g., 24-48 hours). Homogenize the tissue in an ice-cold extraction buffer (e.g., Tris-HCl with protease inhibitors). Centrifuge the homogenate at high speed (e.g., 12,000 x g) at 4°C to pellet cellular debris. Collect the supernatant containing the soluble proteins.
- Protein Quantification: Determine the total protein concentration in the extracts using a standard method like the Bradford assay.
- GST Activity Measurement:
  - Prepare a reaction mixture containing a suitable buffer (e.g., phosphate buffer), glutathione (GSH), and a substrate like 1-chloro-2,4-dinitrobenzene (CDNB).

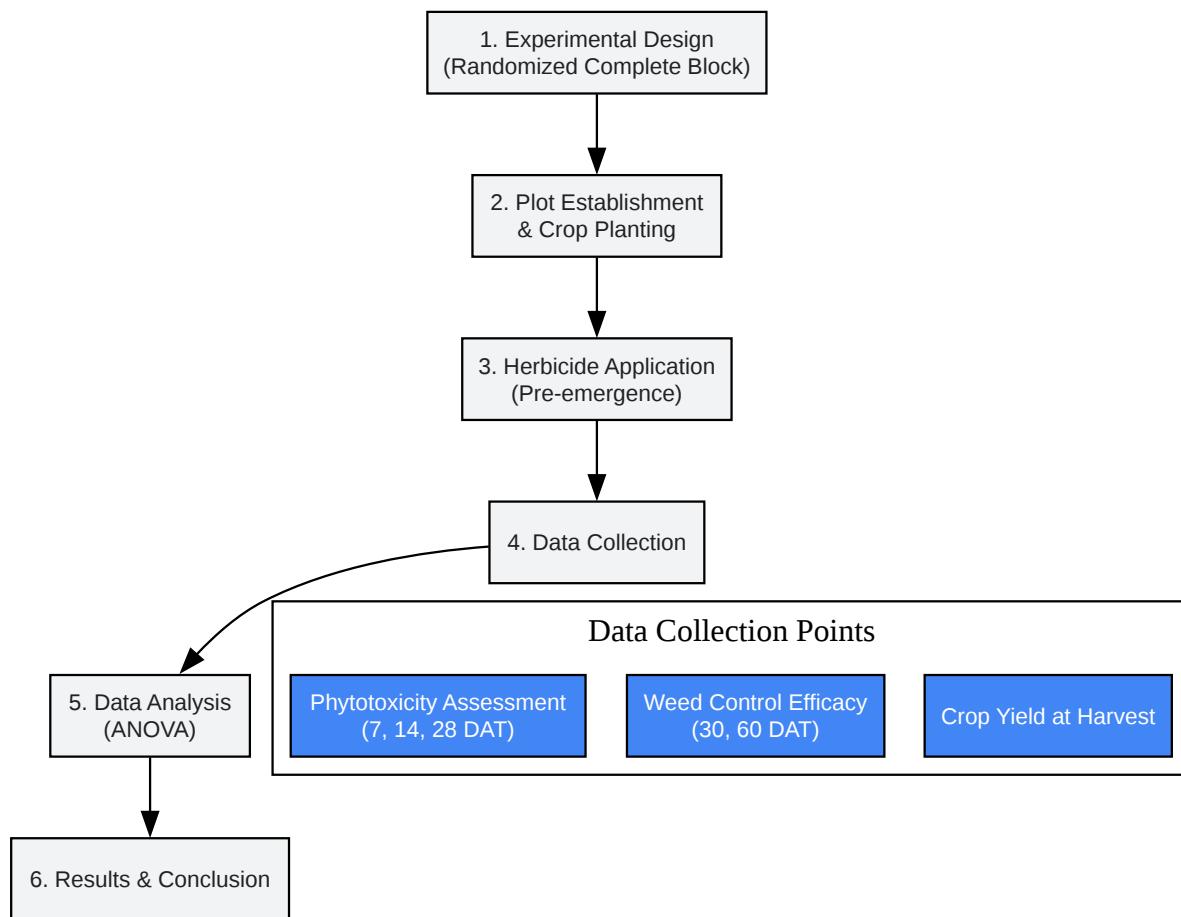
- Add a known amount of protein extract to initiate the reaction.
- Monitor the increase in absorbance at 340 nm using a spectrophotometer. The change in absorbance is due to the formation of the GSH-CDNB conjugate.
- Data Analysis: Calculate the specific activity of GST (e.g., in nmol of product formed per minute per mg of protein). Compare the activity in **Dichlormid**-treated samples to the control to determine the fold-induction.[3]

## Safety Precautions

- Personal Protective Equipment (PPE): Always wear appropriate PPE as specified on the product label. This includes chemical-resistant gloves, coveralls, safety glasses or a face shield, and boots.[5][14][15] A respirator may be required for mixing and loading.[14]
- Handling: Avoid contact with skin, eyes, and clothing.[5] Do not inhale spray mist. Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking. [1][5]
- First Aid: In case of eye contact, flush immediately with plenty of water for at least 15 minutes.[5] For skin contact, wash immediately with soap and water.[5] If swallowed or inhaled, seek immediate medical attention.[5]
- Environmental Safety: Acetochlor can pose a risk to surface and groundwater. Do not apply directly to water or in areas where surface water is present.[1] Use buffer strips near water bodies to reduce runoff.[1]
- Storage and Disposal: Store in a cool, locked, and well-ventilated area away from food and feed.[5] Dispose of empty containers according to label directions, often by triple-rinsing and puncturing.[5]

## Visualizations

Caption: Mechanism of **Dichlormid** safening action on Acetochlor.



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Caption: General workflow for a herbicide efficacy and phytotoxicity trial.

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